

solubility of 2,2'-Dithiobis(benzothiazole) in organic solvents

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Compound of Interest

Compound Name: 2,2'-Dithiobis(benzothiazole)

Cat. No.: B116540

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An In-depth Technical Guide on the Solubility of **2,2'-Dithiobis(benzothiazole)** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,2'-Dithiobis(benzothiazole)**, a compound of significant interest in various industrial and pharmaceutical applications. The following sections detail its solubility in common organic solvents, provide a standardized experimental protocol for solubility determination, and illustrate a key synthetic pathway.

Quantitative Solubility Data

The solubility of **2,2'-Dithiobis(benzothiazole)** (MBTS) in a range of organic solvents at ambient temperature is summarized in the table below. The data indicates that MBTS generally exhibits limited to slight solubility in many common organic solvents.

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)
Chloroform	25	Soluble (quantitative data not specified)[1]
Acetone	25	<0.5[2][3]
Benzene	25	<0.5[2][3]
Toluene	Not Specified	Soluble[4]
Carbon Tetrachloride	25	<0.2[2][3]
Ethanol	25	<0.2[2]
Diethyl Ether	25	<0.2[2][3]
Naphtha	25	<0.5[2][3]
Ethyl Acetate	Not Specified	Insoluble[5]
Gasoline	Not Specified	Insoluble[5][6]
Water	21	<0.01[7]

It is important to note that **2,2'-Dithiobis(benzothiazole)** is considered insoluble in water.[2][7]

Experimental Protocol for Solubility Determination

The following is a standard laboratory procedure for determining the solubility of a solid organic compound like **2,2'-Dithiobis(benzothiazole)** in an organic solvent.

Objective: To determine the solubility of **2,2'-Dithiobis(benzothiazole)** in a specific organic solvent at a given temperature.

Materials:

- **2,2'-Dithiobis(benzothiazole)** (analytical grade)
- Selected organic solvent (HPLC grade)
- Small test tubes with stoppers

- Spatula
- Vortex mixer
- Constant temperature water bath or heating block
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Glass vials

Procedure:

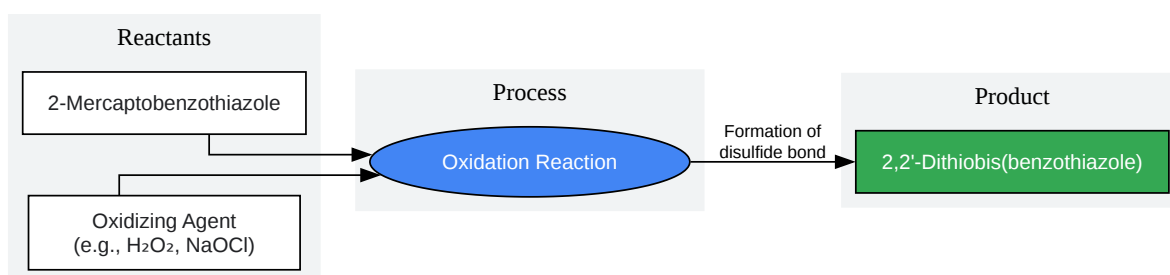
- Preparation: Place a known volume (e.g., 1 mL) of the selected organic solvent into a small test tube.
- Sample Addition: Add a small, accurately weighed amount of **2,2'-Dithiobis(benzothiazole)** to the test tube.
- Equilibration: Stopper the test tube and place it in a constant temperature water bath set to the desired temperature (e.g., 25 °C).
- Agitation: Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes) to facilitate dissolution.
- Observation: After agitation, allow the test tube to stand in the constant temperature bath and observe the solution.
 - If the solid completely dissolves, add another accurately weighed portion of the compound and repeat the agitation and observation steps.
 - If the solid does not completely dissolve, continue to agitate the mixture periodically for an extended period (e.g., several hours) to ensure equilibrium is reached.
- Saturation Point: The saturation point is reached when a small amount of undissolved solid remains in the test tube after prolonged agitation at a constant temperature.

- **Sample Collection:** Once equilibrium is established and undissolved solid is present, carefully draw a known volume of the supernatant (the clear liquid above the solid) using a syringe fitted with a filter to remove any solid particles.
- **Solvent Evaporation:** Transfer the filtered supernatant to a pre-weighed glass vial. Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the solute.
- **Quantification:** Once the solvent is completely removed, weigh the vial containing the dried solute. The difference in weight will give the mass of the dissolved **2,2'-Dithiobis(benzothiazole)**.
- **Calculation:** Calculate the solubility in g/100 mL using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dissolved solid (g)} / \text{Volume of solvent (mL)}) * 100$$

Synthesis of 2,2'-Dithiobis(benzothiazole)

2,2'-Dithiobis(benzothiazole) is commercially produced through the oxidation of 2-mercaptobenzothiazole. This chemical transformation is a key process for obtaining the target compound.



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Caption: Oxidative synthesis of **2,2'-Dithiobis(benzothiazole)**.

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Address: 3281 E Guasti Rd

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